

ZDLD20 Safe Handling Technical Support Center

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Compound of Interest

Compound Name: ZDLD20

Cat. No.: B12417153

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling of **ZDLD20** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **ZDLD20**?

A1: **ZDLD20** is a β -carboline compound that functions as a selective, orally active inhibitor.^[1] It is a high-purity reagent intended for scientific research use only and should not be used for diagnostic or medical purposes.^[1] In research, it has demonstrated potent anti-cancer activity, including the inhibition of colony formation, invasion, and migration of HCT116 cells, as well as inducing apoptosis and blocking the G1 phase of the cell cycle.^[1]

Q2: What are the physical and chemical properties of **ZDLD20**?

A2: **ZDLD20** is a solid compound with a molecular weight of 386.45 g/mol and a chemical formula of $C_{22}H_{22}N_6O$.^[1]

Q3: How should **ZDLD20** be stored?

A3: **ZDLD20** should be stored at $-20^{\circ}C$.^[1] It is shipped on blue ice.^[1] Long-term storage of **ZDLD20** in solution is not recommended.^[1]

Q4: What personal protective equipment (PPE) is required when handling **ZDLD20**?

A4: Due to its potent biological activity, appropriate PPE is crucial. Always wear a lab coat, safety goggles with side shields, and chemical-resistant gloves.[2][3] When handling the solid compound outside of a certified chemical fume hood, a face shield and respiratory protection may be necessary to avoid inhalation of dust particles.[4]

Q5: Is a specific Safety Data Sheet (SDS) available for **ZDLD20**?

A5: A specific SDS for **ZDLD20** was not found in the provided search results. However, general safety data sheets for laboratory chemicals recommend comprehensive safety precautions, including avoiding contact with skin and eyes, preventing inhalation and ingestion, and using appropriate PPE.[5][6][7][8] Given its potent anti-cancer properties, it should be handled with the same precautions as other hazardous compounds.

Q6: How should **ZDLD20** waste be disposed of?

A6: All waste containing **ZDLD20**, including empty containers, contaminated PPE, and unused solutions, should be treated as hazardous waste.[2] Dispose of this waste in clearly labeled, sealed containers according to your institution's hazardous waste disposal procedures.[2]

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound Degradation	Improper storage conditions (e.g., temperature fluctuations, exposure to light).	Store ZDL20 at a constant -20°C and protect it from light. [1] Prepare solutions fresh for each experiment as long-term storage in solution is not recommended.[1]
Inconsistent Experimental Results	Inaccurate weighing of the solid compound due to its potency.	Use a calibrated analytical balance in a draft-free enclosure to weigh small quantities of ZDL20.
Potential Contamination of Workspace	Spillage of the solid powder or solution.	Handle ZDL20 in a designated area, preferably within a chemical fume hood, to contain any potential spills. [4] In case of a spill, follow the emergency spill cleanup protocol outlined below.
Skin or Eye Irritation	Accidental contact with the compound.	Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[6] Always wear appropriate PPE to prevent exposure.[3]

Experimental Protocols

Protocol for Preparation of a ZDL20 Stock Solution

- Preparation: Before handling **ZDL20**, ensure you are wearing the appropriate PPE, including a lab coat, safety goggles, and gloves.[3] All work with the solid compound should be performed in a certified chemical fume hood to minimize inhalation risk.[4]
- Weighing: Tare a sterile, microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **ZDL20** solid into the tube.

- Solubilization: Add the appropriate volume of a suitable solvent (e.g., DMSO) to the tube to achieve the desired stock solution concentration.
- Mixing: Vortex the solution until the **ZDL D20** is completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C.[1] Avoid repeated freeze-thaw cycles.

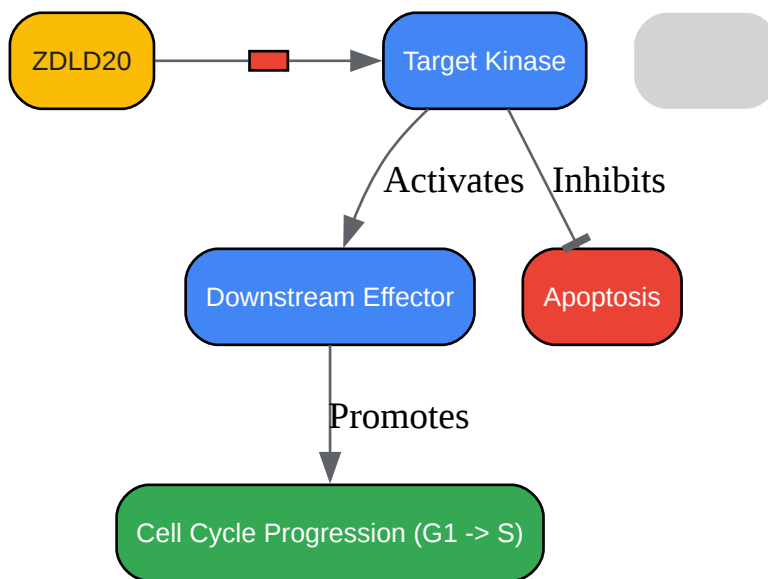
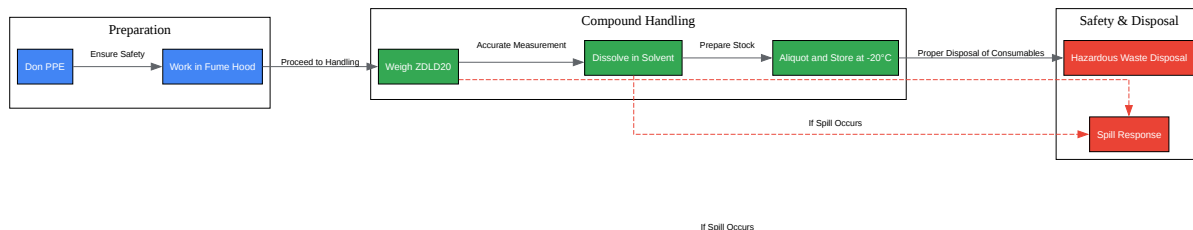
Protocol for Emergency Spill Cleanup

- Alerting Personnel: Immediately alert others in the laboratory of the spill.
- Evacuation: If the spill is large or involves a significant amount of airborne dust, evacuate the immediate area.
- PPE: Don appropriate PPE, including respiratory protection if necessary, before attempting to clean the spill.[3]
- Containment: For a solid spill, gently cover it with absorbent paper to avoid raising dust. For a liquid spill, contain it with absorbent material from a chemical spill kit.
- Cleaning: Carefully collect the absorbent material and any contaminated debris into a designated hazardous waste container. Clean the spill area with a suitable decontaminating solution, followed by a thorough rinse with water.
- Disposal: Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.[2]

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	386.45 g/mol	[1]
Chemical Formula	C ₂₂ H ₂₂ N ₆ O	[1]
Storage Temperature	-20°C	[1]

Visualizations



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